

Application Notes: Utilizing PF-670462 in Behavioral Neuroscience Research

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Compound of Interest

Compound Name: PF-4479745

Cat. No.: B610036

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Compound: PF-670462 (also referenced as **PF-4479745**) Target: Potent and selective inhibitor of Casein Kinase 1 delta (CK1 δ) and epsilon (CK1 ϵ). IC₅₀ Values: 14 nM for CK1 δ and 7.7 nM for CK1 ϵ .

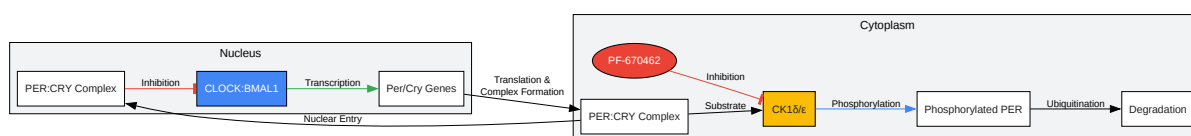
Introduction

PF-670462 is a small molecule inhibitor targeting the serine/threonine kinases CK1 δ and CK1 ϵ . These kinases are crucial components of the molecular machinery that governs circadian rhythms.[1][2] By phosphorylating core clock proteins, particularly the Period (PER) proteins, CK1 δ/ϵ marks them for degradation. Inhibition of CK1 δ/ϵ with PF-670462 leads to the stabilization and nuclear retention of PER proteins, which effectively lengthens the period of the circadian clock.[3][4] This mechanism makes PF-670462 a powerful tool for investigating the role of the circadian system in various behaviors and pathologies.

Recent research has expanded its application beyond chronobiology into cognitive neuroscience, addiction studies, and neurodegenerative disease models. Studies have demonstrated that modulating the circadian clock with PF-670462 can enhance cognitive performance, reduce relapse-like alcohol drinking, and potentially offer neuroprotective effects. [1][5][6][7] These application notes provide an overview of its use, quantitative data from key studies, and detailed protocols for its application in behavioral neuroscience research.

Mechanism of Action: Circadian Clock Modulation

The primary mechanism of PF-670462 involves the direct inhibition of CK1 δ and CK1 ϵ . Within the canonical circadian feedback loop, the transcription factors CLOCK and BMAL1 drive the expression of Period (Per) and Cryptochrome (Cry) genes. The resulting PER and CRY proteins dimerize, re-enter the nucleus, and inhibit their own transcription. CK1 δ/ϵ phosphorylates PER proteins, leading to their ubiquitination and degradation, which releases the inhibition on CLOCK:BMAL1 and initiates the next cycle. By inhibiting CK1 δ/ϵ , PF-670462 prevents PER degradation, prolonging the repressive phase of the feedback loop and thereby lengthening the circadian period.[3][4]



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Caption: PF-670462 inhibits CK1 δ/ϵ , preventing PER protein degradation and lengthening the circadian period.

Data Presentation: Effects of PF-670462 on Behavior

The following tables summarize quantitative data from studies using PF-670462 in rodent models.

Table 1: Effects on Learning and Memory

Behavioral Test	Species	Dose (mg/kg)	Key Findings	Reference
Contextual Fear Conditioning	Mouse	10	Increased freezing behavior during recall, indicating enhanced fear memory.	[1] [2]
Morris Water Maze (MWM)	Mouse	10	More efficient training (decreased escape latency over days); no significant change in long-term memory retrieval.	[2]
Radial Arm Water Maze (RAWM)	Mouse	10	Fewer working memory errors compared to vehicle-treated controls.	[1] [2]

Table 2: Effects on Addiction Models

Behavioral Test	Species	Dose (mg/kg)	Key Findings	Reference
Alcohol Deprivation Effect	Rat	10 and 30	Dose-dependently decreased and prevented relapse-like alcohol drinking after a period of deprivation. Blunted high daytime alcohol intake.	[5]
Saccharin Preference	Rat	30	Decreased saccharin preference after treatment, suggesting effects may extend to natural rewards.	[5]

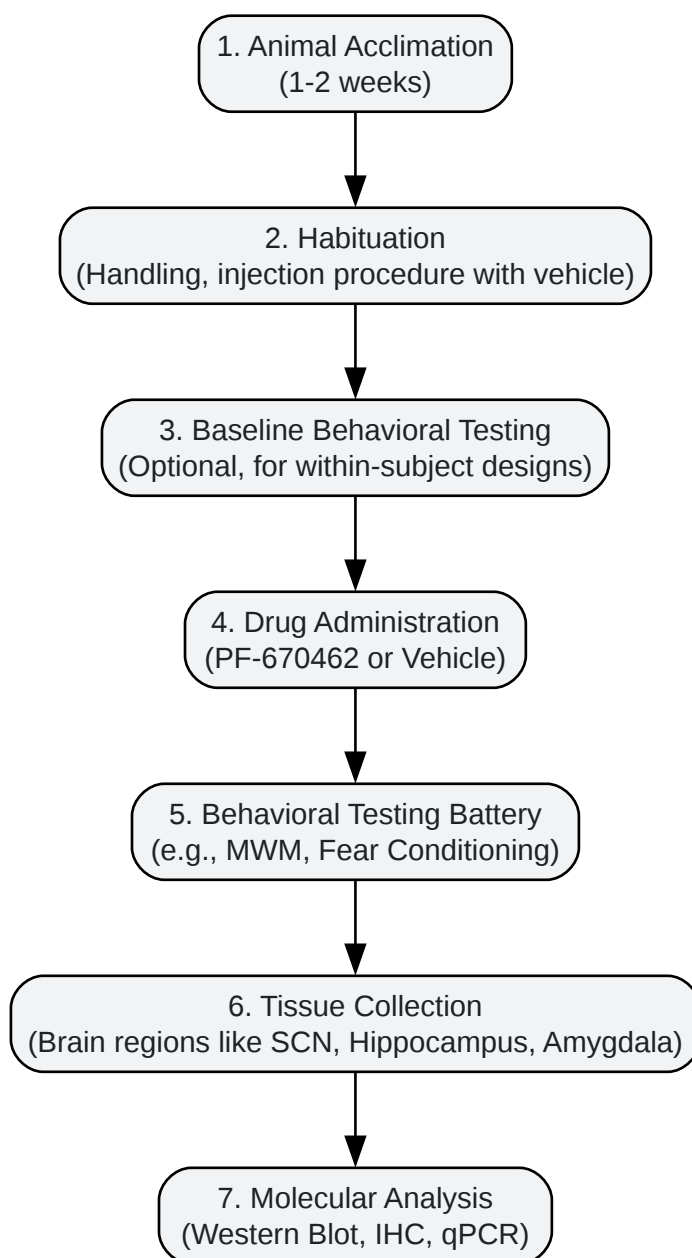
Table 3: Effects on Circadian Rhythms

Measurement	Species/Model	Dose	Key Findings	Reference
Locomotor Activity Period	Mouse	10 and 30	Dose-dependent lengthening of the circadian period of locomotor activity.	[3]
SCN Molecular Oscillations	Mouse (SCN slices)	100-300 nM	Significantly and dose-dependently lengthened the SCN period by up to 8 hours.	[3]
Behavioral Arrhythmia	Mouse (Vipr2-/-)	30	Daily treatment elicited robust 24-hour activity cycles in previously arrhythmic mice.	[4]

Experimental Protocols

General Experimental Workflow

A typical behavioral experiment involving PF-670462 follows a standardized workflow to ensure reproducibility and minimize stress-related artifacts.



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